

# Managing Flammability of 1,5-Hexadien-3-ol: A Technical Support Guide

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## Compound of Interest

Compound Name: 1,5-Hexadien-3-ol

Cat. No.: B146999

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This technical support center provides essential guidance on managing the flammability of **1,5-Hexadien-3-ol** in a laboratory setting. The following information, presented in a question-and-answer format, addresses potential issues to ensure safe experimentation.

## Frequently Asked Questions (FAQs)

Q1: What are the primary flammability hazards associated with **1,5-Hexadien-3-ol**?

A1: **1,5-Hexadien-3-ol** is classified as a flammable liquid.<sup>[1][2][3]</sup> The primary hazard is its ability to form flammable vapor/air mixtures at or above its flash point.<sup>[1]</sup> These vapors can be ignited by common laboratory sources such as open flames, hot surfaces, sparks from electrical equipment, or static discharge.<sup>[1]</sup>

Q2: What is the GHS classification for **1,5-Hexadien-3-ol** regarding flammability?

A2: According to the Globally Harmonized System (GHS), **1,5-Hexadien-3-ol** is classified as a Flammable Liquid, Category 3.<sup>[1][2]</sup> This classification indicates that it is a flammable liquid and vapor.

Q3: What are the key quantitative flammability properties of **1,5-Hexadien-3-ol**?

A3: A summary of the key flammability and physical properties is provided in the table below.

## Quantitative Data Summary

Property	Value	Source(s)
Flash Point	29 °C (84.2 °F) - closed cup	[4][5]
Boiling Point	133-134 °C	[6]
Density	0.878 g/mL at 25 °C	[4]
Autoignition Temperature	Data not available	[1][3]
Upper Explosive Limit (UEL)	Data not available	[1]
Lower Explosive Limit (LEL)	Data not available	[1]

## Experimental Protocols

### Safe Handling Protocol for 1,5-Hexadien-3-ol

Objective: To provide a standardized procedure for the safe handling of **1,5-Hexadien-3-ol** to minimize the risk of fire or explosion.

Materials:

- **1,5-Hexadien-3-ol**
- Appropriate glassware and apparatus
- Chemical fume hood
- Personal Protective Equipment (PPE): safety goggles, flame-resistant lab coat, nitrile gloves
- Spill kit for flammable liquids
- Class B fire extinguisher (e.g., dry chemical or carbon dioxide)

Procedure:

- Preparation:
  - Ensure a certified and properly functioning chemical fume hood is available.

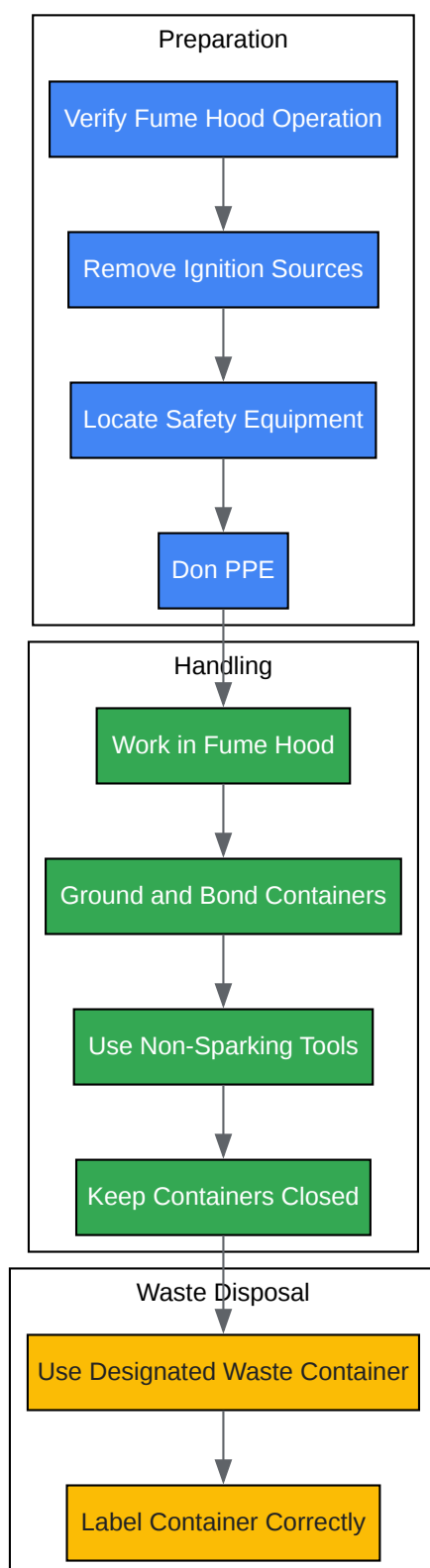
- Clear the work area of all potential ignition sources, including hot plates, Bunsen burners, and non-intrinsically safe electrical equipment.
- Verify the location and accessibility of the nearest fire extinguisher, safety shower, and eyewash station.
- Don the appropriate PPE.
- Handling and Dispensing:
  - Conduct all manipulations of **1,5-Hexadien-3-ol** within the chemical fume hood.
  - When transferring the liquid, ground and bond metal containers to prevent static discharge.
  - Use non-sparking tools.<sup>[1]</sup>
  - Keep the container of **1,5-Hexadien-3-ol** tightly closed when not in use.<sup>[1]</sup>
- Heating:
  - Never heat **1,5-Hexadien-3-ol** with an open flame.
  - Use a heating mantle, water bath, or oil bath with a temperature controller to maintain the temperature well below the boiling point and any potential autoignition temperature.
- Waste Disposal:
  - Dispose of **1,5-Hexadien-3-ol** waste in a designated, properly labeled hazardous waste container.
  - Do not mix with incompatible waste streams.

## Troubleshooting Guide

Issue	Potential Cause(s)	Troubleshooting Steps
Strong odor of 1,5-Hexadien-3-ol in the lab.	- Leaking container.- Spillage.- Inadequate ventilation.	1. Immediately alert others in the area.2. If safe to do so, check for and tighten any loose container caps.3. If a spill has occurred, follow the spill cleanup protocol.4. Ensure the chemical fume hood is operating correctly.
A small fire has started in the work area.	- Ignition of 1,5-Hexadien-3-ol vapors by a spark, hot surface, or open flame.	1. Alert everyone in the laboratory and activate the fire alarm.2. If the fire is small and you are trained to do so, use a Class B fire extinguisher (dry chemical or CO2).3. If the fire is large or you are not comfortable using an extinguisher, evacuate the area immediately and close the door behind you.
Static discharge is observed when handling containers.	- Low humidity.- Improper grounding and bonding of containers.	1. Increase the humidity in the laboratory if possible.2. Ensure all metal containers are properly grounded and bonded before transferring liquids.

## Visualizations

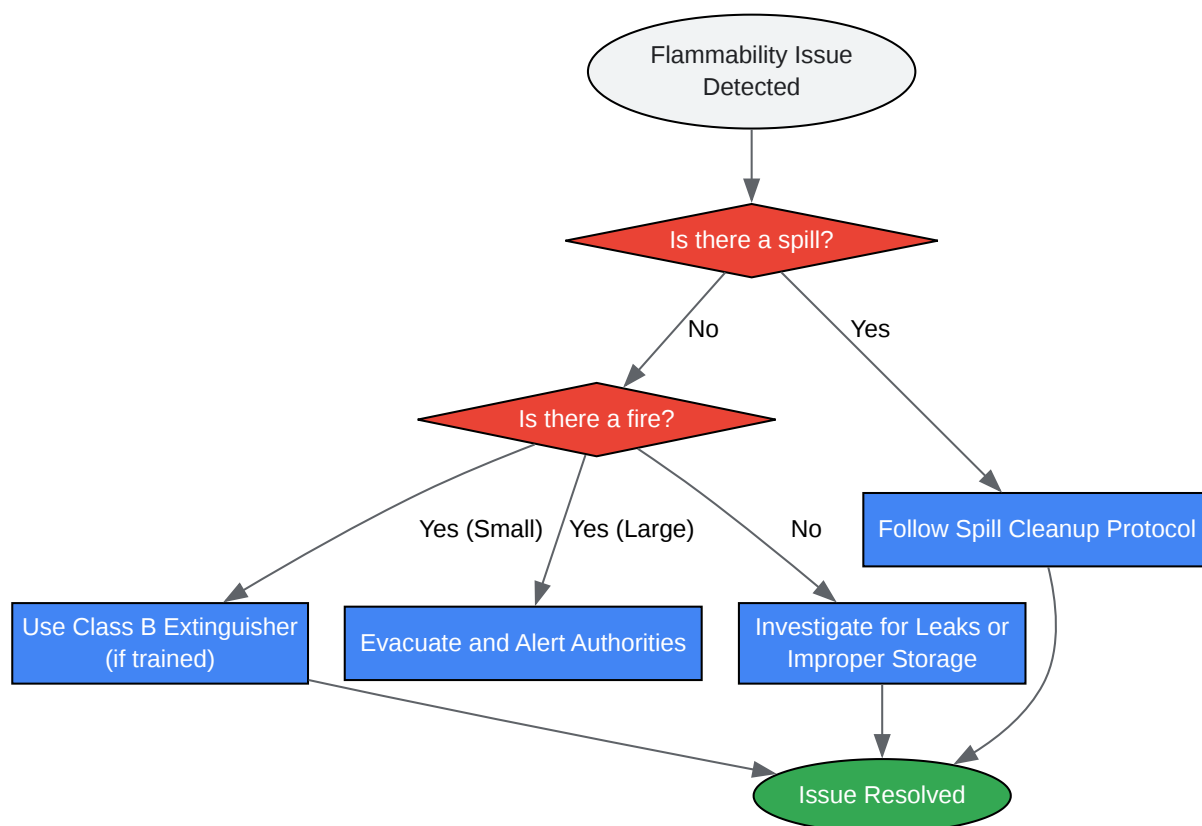
## Experimental Workflow for Safe Handling



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Caption: A workflow for the safe handling of **1,5-Hexadien-3-ol**.

## Troubleshooting Flammability Issues



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Caption: A decision tree for troubleshooting flammability issues.

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